

Essential Safety and Operational Guide for o-Toluic acid-13C

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *o-Toluic acid-13C*

Cat. No.: *B15557218*

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This guide provides comprehensive safety and logistical information for the handling and disposal of **o-Toluic acid-13C**, a stable isotope-labeled compound. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While **o-Toluic acid-13C** is not radioactive, it should be handled with the same precautions as the unlabeled compound due to its chemical properties.^{[1][2]}

Hazard Identification and Immediate Safety Precautions

o-Toluic acid is an irritant, and contact with skin, eyes, and the respiratory tract should be avoided.^{[3][4][5]} It may cause skin irritation, serious eye irritation, and respiratory irritation.^{[3][4]}

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.^{[3][4][6]}

- Skin Contact: Remove contaminated clothing and flush skin with plenty of water and soap.[3][4][6] Seek medical attention if irritation develops.[3][6]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[3][4][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3][4]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent exposure when handling **o-Toluic acid-13C**.

Body Part	Personal Protective Equipment	Material/Standard & Rationale
Eyes/Face	Chemical safety goggles and/or a face shield.[7][8]	Goggles should be splash-proof to protect from accidental splashes.[7] Use eyewear tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166.[3]
Hands	Chemical-resistant gloves.[7][8]	Nitrile or butyl rubber gloves are recommended for handling acids.[7] Gloves must be inspected for any signs of degradation or perforation before use.[8]
Body	Laboratory coat.[7][8]	A fully fastened lab coat provides a barrier against accidental spills. For larger quantities, an impervious apron should be worn.[7][8]
Respiratory	Use in a well-ventilated area or a chemical fume hood.[6][7][8]	To minimize the inhalation of dust or vapors, all handling should be performed within a certified chemical fume hood.[8] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges may be necessary.[7]
Foot	Closed-toe shoes.[8]	Protects feet from spills and falling objects.[8]

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **o-Toluic acid-13C** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust and vapors.[\[7\]](#)[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[3\]](#)[\[7\]](#)

Safe Handling Practices:

- Avoid direct contact with skin and eyes.[\[6\]](#)[\[7\]](#)
- Do not breathe dust or vapors.[\[7\]](#)
- Minimize dust generation and accumulation.[\[3\]](#)
- Use good occupational work practices; do not eat, drink, or smoke in the handling area.[\[6\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Keep containers tightly sealed when not in use.[\[3\]](#)[\[6\]](#)

Storage:

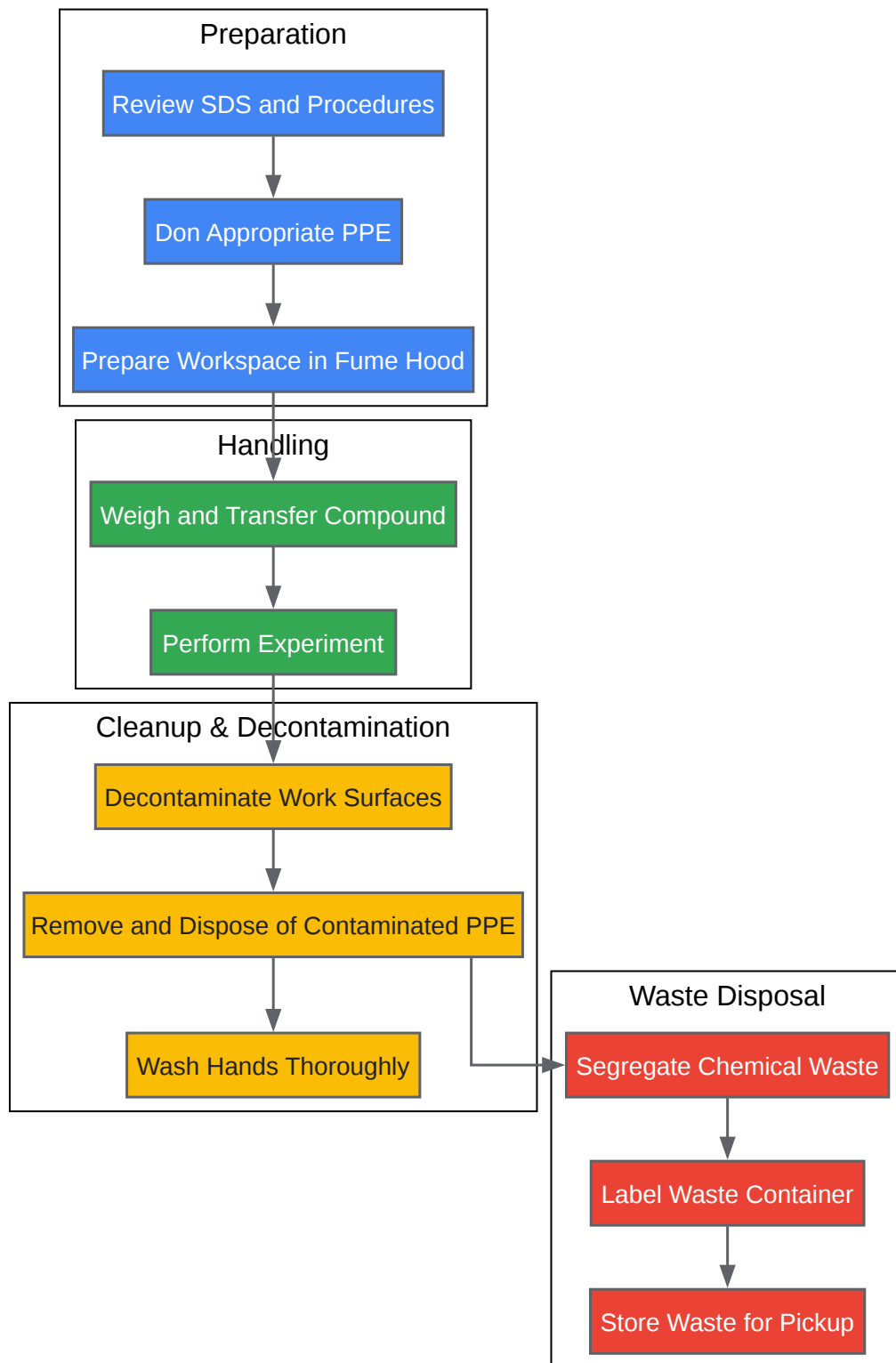
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[\[3\]](#)[\[6\]](#)
- Keep containers securely sealed and protected against physical damage.[\[6\]](#)
- Store away from sources of ignition.[\[3\]](#)[\[6\]](#)

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ ¹³ CH ₈ O ₂ [4]
Molecular Weight	137.15 g/mol (for the ¹³ C labeled compound)
Physical State	Solid, white to off-white crystals or flakes.[4][6]
Melting Point	102-107 °C[3][4]
Boiling Point	258-259 °C[3][4]
Flash Point	148 °C[3][4]
Solubility	Soluble in alcohol and ether; slightly soluble in water.[6]
Auto-ignition Temperature	495 °C[4]

Experimental Workflow and Logical Relationships

Workflow for Safe Handling of o-Toluic acid-13C

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Caption: Workflow for the safe handling of **o-Toluic acid-13C** from preparation to disposal.

Disposal Plan

As **o-Toluic acid-13C** is a stable isotope-labeled compound, it is not radioactive.[1] Therefore, its disposal should follow the same procedures as for the unlabeled chemical.[1]

Waste Segregation and Disposal:

- All waste materials, including the chemical itself, contaminated absorbents, and disposable PPE, must be treated as chemical waste.
- Do not mix **o-Toluic acid-13C** waste with other waste streams.[8] It should be collected in a dedicated, properly labeled, and sealed container.[8]
- Consult your institution's environmental health and safety (EHS) department for specific disposal protocols and to schedule a waste pickup.[9]
- Waste material must be disposed of in accordance with national and local regulations.

Spill Management:

- Minor Spills:
 - Ensure proper PPE is worn.[6]
 - Clean up spills immediately.[6]
 - Use dry clean-up procedures and avoid generating dust.[6]
 - Sweep or vacuum up the material and place it in a clean, dry, sealable, labeled container for disposal.[6]
- Major Spills:
 - Evacuate the area and move upwind.[6]
 - Alert your institution's emergency services and EHS department.[6][7]
 - Control personal contact by using appropriate protective equipment.[6]

- Prevent spillage from entering drains or waterways.[6]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for o-Toluic acid-13C]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557218/docs#essential-safety-and-operational-guide-for-o-toluic-acid-13c\]](https://www.benchchem.com/product/b15557218/docs#essential-safety-and-operational-guide-for-o-toluic-acid-13c)

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